

Application Notes: Trypsin Activity Assay Using Lysine 4-Nitroanilide

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Compound of Interest

Compound Name: Lysine 4-nitroanilide

CAS No.: 19826-45-0

Cat. No.: B15577262

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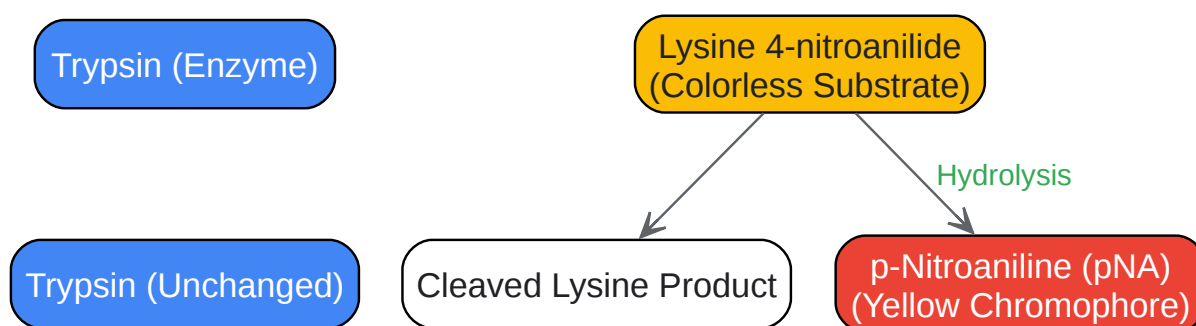
Introduction

Trypsin is a serine protease essential for protein digestion in the digestive systems of many vertebrates.[1] It is secreted by the pancreas as an inactive precursor, trypsinogen, and becomes activated in the small intestine.[2] Trypsin specifically hydrolyzes peptide bonds at the carboxyl side of lysine and arginine residues.[1][2] This specificity makes it a valuable tool in various biotechnological processes, including proteomics, cell culture, and peptide synthesis.[3][4]

The **Lysine 4-nitroanilide** assay provides a simple and sensitive colorimetric method for measuring trypsin activity. The principle of this assay is based on the cleavage of a synthetic chromogenic substrate, such as N α -Benzoyl-L-arginine 4-nitroanilide (L-BAPNA) or other lysine/arginine p-nitroanilide derivatives, by trypsin.[5][6] This enzymatic cleavage releases the chromophore p-nitroaniline (pNA), which has a distinct yellow color and can be quantified by measuring its absorbance at 405 nm.[1][2] The rate of pNA formation is directly proportional to the trypsin activity in the sample.

Enzymatic Reaction Mechanism

Trypsin identifies and binds to the lysine residue of the substrate. The catalytic triad in the trypsin active site facilitates the hydrolysis of the peptide bond between lysine and the p-nitroanilide group. This reaction releases p-nitroaniline (pNA), a yellow-colored compound.



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Caption: Enzymatic hydrolysis of **Lysine 4-nitroanilide** by trypsin to release p-nitroaniline (pNA).

Experimental Protocols

I. Required Materials and Reagents

- Trypsin (for positive control and standard)
- **Lysine 4-nitroanilide** substrate (e.g., N α -Benzoyl-L-arginine 4-nitroanilide hydrochloride, L-BAPNA)[5]
- p-Nitroaniline (pNA) Standard
- Assay Buffer (e.g., 50 mM Tris-HCl, 20 mM CaCl₂, pH 8.2)[7]
- Dimethyl sulfoxide (DMSO) for dissolving the substrate[8]
- Stop Solution (e.g., 30% acetic acid, for endpoint assays)[6]
- Samples for analysis (cell/tissue lysates, serum, etc.)[2][4]

- 96-well flat-bottom microplate
- Microplate reader capable of measuring absorbance at 405 nm
- Incubator set to 25°C or 37°C[2][6]

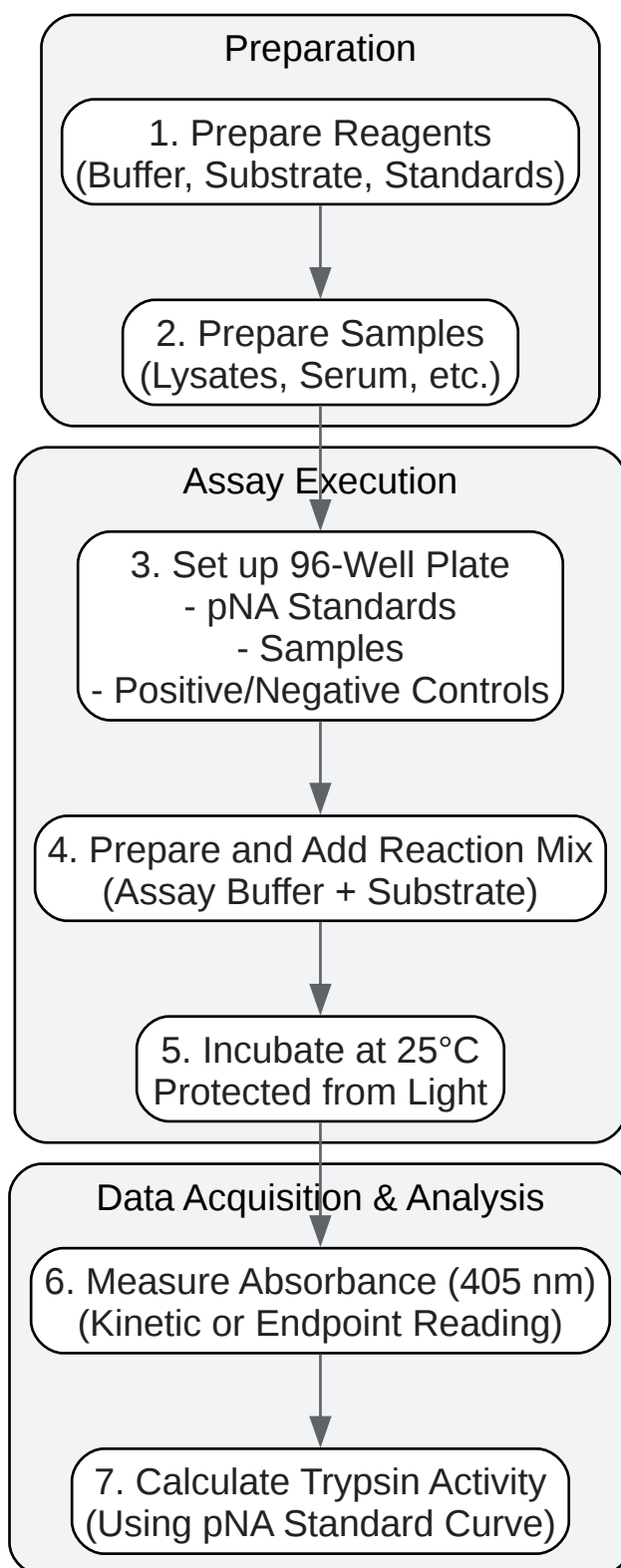
II. Reagent Preparation

- Assay Buffer (50 mM Tris-HCl, 20 mM CaCl₂, pH 8.2):
 - Dissolve 6.1 g of Tris base and 2.2 g of CaCl₂ in 800 mL of distilled water.[7]
 - Adjust the pH to 8.2 at 25°C using 1 M HCl.[7]
 - Bring the final volume to 1000 mL with distilled water. Store at 4°C.
- Substrate Stock Solution (e.g., 10 mM L-BAPNA):
 - Dissolve the **Lysine 4-nitroanilide** substrate in DMSO to create a concentrated stock solution. For example, dissolve 43.5 mg of L-BAPNA (MW: 434.88 g/mol) in 10 mL of DMSO for a 10 mM stock.
 - Store the stock solution at -20°C, protected from light.[5] Before use, warm to room temperature to ensure it is fully dissolved.[1]
- pNA Standard Stock Solution (5 mM):
 - Prepare a 5 mM stock solution of pNA in the Assay Buffer. This will be used to generate the standard curve.[2]
- Sample Preparation:
 - Tissues or Cells: Homogenize tissue samples or cell pellets in 4-6 volumes of cold Trypsin Assay Buffer.[4] Centrifuge at top speed for 5-10 minutes at 4°C to remove insoluble material.[1][4] Collect the supernatant for the assay.
 - Serum/Plasma: Serum and other biological fluids can often be used directly after appropriate dilution with Assay Buffer.[1][2] It is recommended to test several dilutions to

ensure the readings fall within the linear range of the assay.^[1]

III. Assay Procedure (96-Well Plate Format)

The following protocol outlines the steps for a kinetic assay. For an endpoint assay, a stop solution is added before the final reading.



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Caption: General experimental workflow for the colorimetric trypsin activity assay.

- pNA Standard Curve:
 - Add 0, 2, 4, 6, 8, and 10 μL of the 5 mM pNA Standard stock solution into a series of wells.
[\[1\]](#)[\[2\]](#)
 - Adjust the total volume in each well to 100 μL with Assay Buffer. This will generate standards of 0, 10, 20, 30, 40, and 50 nmol/well.
- Sample and Control Wells:
 - Add your diluted samples to separate wells (e.g., 50 μL).
 - Positive Control: Add a known concentration of trypsin (e.g., 5 μL) to a well.[\[2\]](#)
 - Negative Control/Blank: Use Assay Buffer or sample buffer without the enzyme.
 - Adjust the volume in all sample and control wells to 50 μL with Assay Buffer.[\[1\]](#)
- Reaction Initiation:
 - Prepare a Reaction Mix for the number of assays to be performed. For each well, mix Assay Buffer and the Substrate Stock solution. A typical final substrate concentration is 0.2-1.0 mM. For example, for a 100 μL final volume and 1 mM final substrate concentration, add 10 μL of 10 mM substrate stock to 40 μL of Assay Buffer to create 50 μL of 2X Reaction Mix.
 - Add 50 μL of the Reaction Mix to each sample and control well to start the reaction.[\[1\]](#) Mix gently.
- Incubation and Measurement:
 - Immediately start measuring the absorbance at 405 nm in a kinetic mode, taking readings every 1-2 minutes for 15 to 120 minutes at 25°C.[\[3\]](#)[\[4\]](#)
 - Alternatively, for an endpoint assay, incubate the plate for a fixed time (e.g., 30 minutes) at 25°C, then add 50 μL of Stop Solution (30% acetic acid) and read the final absorbance at 405 nm.[\[6\]](#)

IV. Data Analysis and Calculations

- **Standard Curve:** Subtract the absorbance of the 0 nmol/well standard from all other standard readings. Plot the corrected absorbance values against the amount of pNA (nmol).
- **Determine Reaction Rate:** For kinetic assays, identify the linear range of the reaction plot (Absorbance vs. Time). Calculate the change in absorbance per minute ($\Delta A_{405}/\text{min}$).
- **Calculate pNA Produced:** Use the standard curve to convert the $\Delta A_{405}/\text{min}$ (for kinetic) or the final background-subtracted absorbance (for endpoint) into the amount of pNA produced (nmol/min).
- **Calculate Trypsin Activity:** The activity is calculated using the following formula:

$$\text{Trypsin Activity (mU/mL)} = (B / (T \times V)) \times D$$

Where:

- B = Amount of pNA generated from the standard curve (in nmol).
- T = Reaction time in minutes (for endpoint) or 1 minute (for kinetic rate).
- V = Volume of the sample added to the well (in mL).
- D = Sample dilution factor.

Definition: One milliunit (mU) of trypsin activity is defined as the amount of enzyme that cleaves 1.0 nmole of the substrate per minute at 25°C.[3]

Data Presentation

Kinetic Parameters

The efficiency of trypsin catalysis is dependent on factors such as pH. The Michaelis-Menten constant (K_m) and the catalytic constant (k_{cat}) are key parameters. Studies using the substrate N- α -benzyloxycarbonyl-L-lysine p-nitroanilide (Z-Lys-pNA) show a strong pH dependence.

Table 1: Kinetic Parameters of Trypsin with Z-Lys-pNA at 25°C[9][10][11]

pH	K_m (mM)	k_{cat}/K_m ($M^{-1}s^{-1}$)
3.13	34.6 ± 10.5	~2.2
4.40	13.8 ± 2.1	~32.3
5.98	6.51 ± 0.95	~52.8
6.94	0.512 ± 0.039	~395

| 9.05 | 0.394 ± 0.027 | ~463 |

Note: The catalytic activity (k_{cat}/K_m) is maximal at alkaline pH values and decreases significantly at lower pH.[9][10][12] This is attributed to the protonation state of key active site residues, Histidine-57 and Aspartate-189.[9][10][12]

Typical pNA Standard Curve

A standard curve is essential for accurately quantifying the amount of pNA produced in the enzymatic reaction.

Table 2: Example Data for a p-Nitroaniline Standard Curve

pNA per Well (nmol)	Absorbance at 405 nm (A_{405})
0	0.052
10	0.225
20	0.410
30	0.598
40	0.785

| 50 | 0.970 |

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